

History and Development of Pyrimethamine Derivatives for Protein Labeling

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Compound of Interest

Compound Name: *Pyrimethamine Biotin*

CAS No.: *1219358-20-9*

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Executive Summary

Pyrimethamine (PYR), a 2,4-diaminopyrimidine originally developed as an antimalarial antifolate, has evolved from a therapeutic agent into a specialized scaffold for chemical biology. While its structural analog Trimethoprim (TMP) became the industry standard for the "TMP-tag" protein labeling system (targeting *E. coli* DHFR), Pyrimethamine has carved a distinct niche. Its derivatives are primarily developed for selective labeling of parasitic Dihydrofolate Reductase (DHFR), Positron Emission Tomography (PET) imaging of infection and neuroinflammation, and recently, as photoswitchable probes for spatiotemporal control of protein function.

This guide details the chemical evolution of PYR derivatives, the structural logic behind their design as molecular probes, and the protocols for their synthesis and application.

The Pharmacophore: Pyrimethamine vs. Trimethoprim

To understand the design of PYR-based labeling reagents, one must distinguish its binding mode from TMP. Both are competitive inhibitors of DHFR, but their selectivity profiles dictate

their utility.

Feature	Pyrimethamine (PYR)	Trimethoprim (TMP)
Core Structure	2,4-diamino-5-(4-chlorophenyl)-6-ethylpyrimidine	2,4-diamino-5-(3,4,5-trimethoxybenzyl)pyrimidine
Primary Target	Plasmodium falciparum DHFR (PfDHFR)	Escherichia coli DHFR (eDHFR)
Selectivity	High affinity for Protozoan DHFR	High affinity for Bacterial DHFR
Labeling Application	Imaging parasitic infection; PET tracers; Orthogonal probes	"TMP-tag" for fusion proteins in mammalian cells
Binding Pocket	Hydrophobic pocket accommodates the 4-chlorophenyl group	Hydrophobic pocket accommodates the trimethoxybenzyl group

Structural Logic for Derivative Design

The development of PYR derivatives for labeling relies on the Structure-Activity Relationship (SAR) of the DHFR active site.

- The 2,4-Diamino Group: Critical for hydrogen bonding with Asp54 (in PfDHFR) or Asp27 (in eDHFR). Do not modify.
- The 6-Ethyl Group: Fits into a small hydrophobic pocket. Bulky modifications here drastically reduce affinity (K_i increases >10-fold).
- The 5-Phenyl Ring: The most tolerant site for modification. Replacing the 4-chloro substituent or adding linkers at the meta or para positions allows for the attachment of fluorophores, biotin, or radioisotopes without abolishing binding.

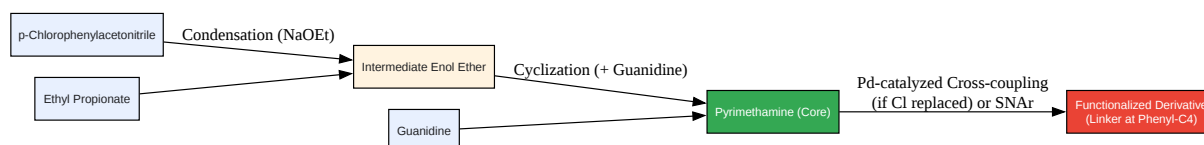
Chemical Development & Synthesis

The synthesis of labeled PYR derivatives generally follows a modular approach, building the pyrimidine core first and then functionalizing the phenyl ring.

Core Synthesis Pathway

The classical synthesis (Hitchings et al.) involves the condensation of a phenylacetonitrile derivative with an ester, followed by cyclization with guanidine.

DOT Diagram: Pyrimethamine Core Synthesis Logic



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Caption: Modular synthesis of Pyrimethamine. For labeling derivatives, precursor 'A' is often substituted with a bromo- or iodo-phenylacetonitrile to facilitate late-stage conjugation.

Synthesis of Fluorophore-Conjugated Pyrimethamine

To create a PYR-probe (e.g., for fluorescence microscopy of Plasmodium infection), a linker is introduced at the phenyl ring.

Protocol: Synthesis of a Pyrimethamine-Fluorescein Conjugate Note: This protocol assumes a starting material of 2,4-diamino-5-(4-iodophenyl)-6-ethylpyrimidine to allow Sonogashira coupling.

- Linker Attachment (Sonogashira Coupling):
 - Reagents: 5-(4-iodophenyl)-PYR analog, Propargylamine, Pd(PPh₃)₄, CuI, Et₃N, DMF.
 - Conditions: Degas, stir at 60°C for 4 hours under Argon.

- Mechanism: The alkyne installs a reactive amine handle extended from the phenyl ring.
- Fluorophore Conjugation:
 - Reagents: Pyrimethamine-alkyne-amine, FITC (Fluorescein Isothiocyanate) or NHS-Ester Fluorophore, DIPEA, DMSO.
 - Conditions: Stir at Room Temperature (RT) for 2 hours in dark.
 - Purification: HPLC (C18 column, Water/Acetonitrile gradient).
- Validation:
 - Mass Spec: Confirm molecular weight (Parent + Fluorophore).
 - Binding Assay: Verify K_i against PfDHFR (Target < 10 nM).

Applications in Protein Labeling and Imaging[1]

Selective Labeling of Parasitic DHFR

Unlike the TMP-tag, which is used for engineered proteins, PYR derivatives are used to label endogenous proteins in parasites. This is critical for "Activity-Based Protein Profiling" (ABPP) to determine drug resistance mechanisms.

- Mechanism: The PYR-probe binds specifically to the active site of PfDHFR.
- Readout: Fluorescence microscopy reveals the localization of the enzyme; flow cytometry quantifies the abundance of DHFR, which often correlates with drug resistance (gene amplification).

PET Imaging with [18F]-Pyrimethamine

Pyrimethamine has been adapted into a radiotracer for Positron Emission Tomography (PET).

- Target: Activated microglia (neuroinflammation) or infectious foci.
- Synthesis of [18F]-PYR:

- Uses a Tosyl-precursor: 2,4-diamino-5-(4-tosyloxyphenyl)-6-ethylpyrimidine.
- Radiofluorination: Nucleophilic substitution with K[18F]F / Kryptofix 2.2.2 in DMSO at 110°C.
- Yield: Typically 20-40% decay-corrected yield.
- Clinical Utility: Provides a non-invasive map of DHFR distribution in the brain or body, serving as a proxy for infection load.

Photopharmacology: The "Photo-Pyrimethamine"

Recent developments (2022-2024) have introduced photoswitchable PYR derivatives. By incorporating an azobenzene linker into the phenyl side chain, researchers can toggle the drug's affinity with light.

- Dark State (Trans): High affinity (Inhibits DHFR).
- Irradiated State (Cis): Low affinity (Releases DHFR).
- Application: Spatiotemporal control of folate metabolism in living cells.

Experimental Protocol: Labeling Live Parasites with PYR-BODIPY

This protocol describes the labeling of *Plasmodium falciparum* cultures using a fluorescent pyrimethamine derivative.

Materials:

- *P. falciparum* culture (unsynchronized or synchronized).
- PYR-BODIPY probe (10 mM stock in DMSO).
- Washing Buffer: PBS + 1% BSA.
- Fixative: 4% Paraformaldehyde.

Step-by-Step Methodology:

- Culture Preparation: Adjust parasite parasitemia to ~5% in RPMI 1640 medium.
- Probe Incubation:
 - Add PYR-BODIPY to a final concentration of 100 nM. (Note: This concentration is chosen to be ~10x the K_i to ensure saturation but minimize non-specific binding).
 - Incubate for 30 minutes at 37°C.
- Competition Control (Validation):
 - In a separate tube, pre-incubate with 10 μ M unlabeled Pyrimethamine for 15 minutes before adding the probe.
 - Result: Fluorescence should be abolished (proving specificity).
- Washing:
 - Centrifuge (2000 x g, 2 min). Remove supernatant.
 - Resuspend in Washing Buffer. Repeat 3x to remove unbound probe.
- Imaging:
 - Mount on slide. Image using Confocal Microscopy (Excitation 488 nm / Emission 510 nm).
 - Observation: Green fluorescence localized to the parasite cytoplasm (distinct spots indicating DHFR accumulation).

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